

Navigating the Safe Handling of 3-(Bromomethyl)pyridine-2-carbonitrile: A Technical Guide

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Compound of Interest

Compound Name: 3-(Bromomethyl)pyridine-2-carbonitrile

Cat. No.: B056254

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **3-(Bromomethyl)pyridine-2-carbonitrile**. However, a specific Safety Data Sheet (SDS) for this exact compound (CAS No. 116986-13-1) was not publicly available at the time of this writing. The following information has been synthesized from data for closely related compounds, including its isomers 5-(Bromomethyl)pyridine-2-carbonitrile and 3-Bromopyridine-2-carbonitrile. Therefore, this guide should be used with caution and supplemented by a thorough risk assessment before handling.

Hazard Identification and Classification



3-(Bromomethyl)pyridine-2-carbonitrile is anticipated to be a hazardous substance requiring careful handling. Based on data from analogous compounds, it is likely classified as an irritant and potentially harmful if ingested or absorbed through the skin. The GHS classifications for a closely related isomer are summarized below.

Table 1: GHS Hazard Classification for Analogous Compounds

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[1][2]
Acute Toxicity, Oral (for 3-Bromopyridine-2-carbonitrile)	3	H301: Toxic if swallowed

Signal Word: Warning[1] or Danger (depending on the specific hazards considered)

Hazard Pictograms:

-  alt text
-  alt text

(Applicable if acute toxicity is high)

Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory when handling **3-(Bromomethyl)pyridine-2-carbonitrile** to prevent exposure.

Table 2: Recommended Personal Protective Equipment

Body Part	Equipment	Standard
Eyes/Face	Safety glasses with side-shields or goggles. A face shield is recommended for larger quantities or when there is a risk of splashing.	EN166 (EU) or OSHA 29 CFR 1910.133[3]
Skin	Chemical-resistant gloves (e.g., nitrile or neoprene). A lab coat or chemical-resistant apron should be worn.	
Respiratory	Use in a well-ventilated area, preferably a chemical fume hood. If a fume hood is not available or if dusts/aerosols may be generated, a NIOSH-approved respirator with an appropriate cartridge is necessary.	

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

Handling

- Engineering Controls: All work with **3-(Bromomethyl)pyridine-2-carbonitrile** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[4] Eyewash stations and safety showers must be readily accessible.[3]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[3] Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling and before breaks.[2]

- Procedural Precautions: Avoid generating dust or aerosols.[\[2\]](#) Use spark-proof tools and explosion-proof equipment if the compound is flammable or handled in a flammable solvent.[\[5\]](#)

Storage

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[6\]](#) Protect from light and moisture. Some related compounds are noted to be light-sensitive and may require storage under an inert atmosphere (e.g., argon).[\[2\]](#)
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, and strong bases.[\[5\]](#)[\[6\]](#)

First-Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Table 3: First-Aid Procedures

Exposure Route	Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4][7]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[4][7]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.[7]

Accidental Release and Spillage

Prompt and safe cleanup of spills is essential to prevent wider contamination and exposure.

Experimental Protocol for Spill Cleanup:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Don PPE: Wear appropriate PPE as outlined in Table 2, including respiratory protection.
- Containment: For solid spills, carefully sweep up the material, avoiding dust generation.[2] Place in a suitable, labeled container for disposal. For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container.

- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Disposal: Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

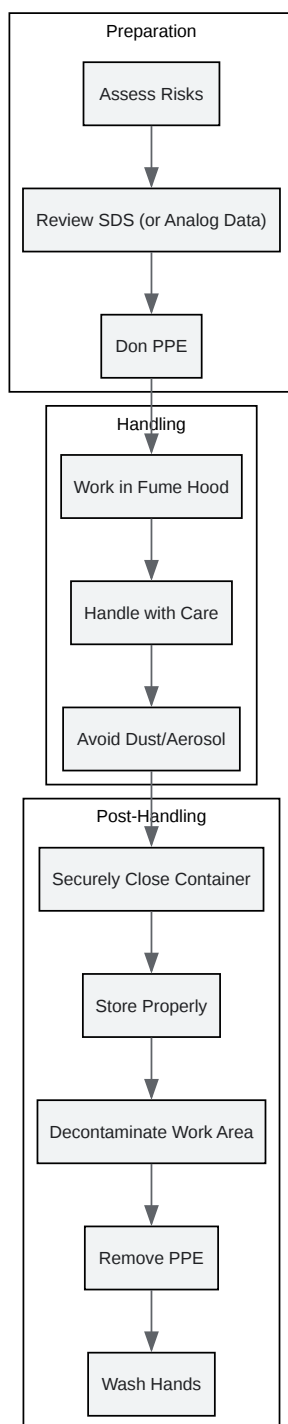
Fire-Fighting Measures

While data for the specific compound is unavailable, general precautions for similar chemical structures should be followed.

- Suitable Extinguishing Media: Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.^[5]
- Specific Hazards: During a fire, hazardous combustion products may be formed, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen bromide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[5]

Visualized Workflows

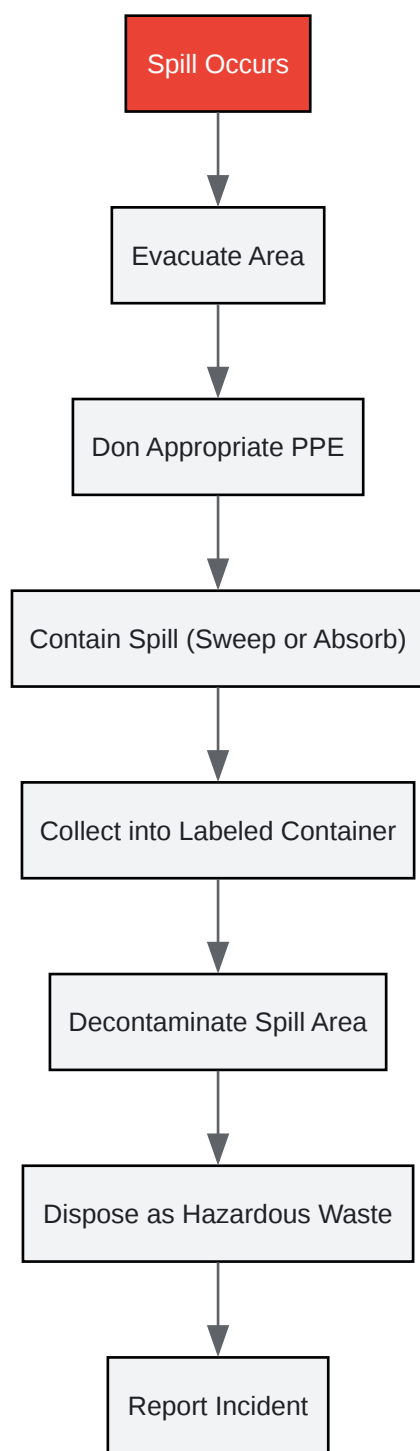
General Safe Handling Workflow



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Caption: A logical workflow for the safe handling of **3-(Bromomethyl)pyridine-2-carbonitrile**.

Chemical Spill Response Workflow



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Caption: A step-by-step workflow for responding to a chemical spill.

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